

# CUTRIN Active Ingredients and Molecular Targets: An In-Depth Technical Guide

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## Compound of Interest

Compound Name:	CUTRIN
CAS No.:	12772-06-4
Cat. No.:	B1172515

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core active ingredients utilized in **CUTRIN** formulations, with a focus on their molecular targets and mechanisms of action. The information presented is intended for a scientific audience and is supported by available clinical and preclinical data.

## Core Active Ingredients for Scalp Health and Hair Growth

**CUTRIN** leverages a combination of natural Nordic extracts and advanced scientifically-engineered molecules to address common scalp concerns and promote healthy hair growth. The primary active ingredients can be categorized by their main function: anti-dandruff, hair growth stimulation, and scalp barrier enhancement.

## Anti-Dandruff and Scalp Soothing Agents

**Piroctone Olamine:** A key ingredient in **CUTRIN**'s anti-dandruff formulations, Piroctone Olamine is a potent antifungal agent. Its primary molecular target is the fungal cell membrane of *Malassezia globosa*, a yeast implicated in the pathogenesis of dandruff. By disrupting ergosterol synthesis, a vital component of the fungal cell wall, Piroctone Olamine effectively inhibits fungal proliferation, thereby reducing scalp flaking and irritation.

**Celery Seed Extract (Apium graveolens):** This extract is utilized for its ability to regulate sebum production and soothe the scalp. It is rich in bioactive compounds that help to control the scalp's microbiome and reduce itchiness.

**Juniper Sprout Extract (Juniperus Communis):** With its antioxidant and anti-inflammatory properties, Juniper Sprout Extract helps to protect the scalp from environmental stressors and reduce redness and irritation.

**Pine Bark Extract (Pinus Sylvestris):** A powerful antioxidant, Pine Bark Extract helps to mitigate oxidative stress on the scalp, which can contribute to inflammation and hair follicle damage.

## Hair Growth Stimulators

**CUTRIN** incorporates several patented and scientifically validated ingredients to combat hair loss and stimulate new growth. These often target the hair follicle stem cells and key signaling pathways involved in the hair growth cycle.

**Anagain™ (Pisum Sativum Sprout Extract):** This extract from organic pea sprouts has been shown to reactivate hair growth by inducing dermal papilla cells. Its mechanism involves the upregulation of specific signaling molecules, namely Noggin and Fibroblast Growth Factor-7 (FGF-7), which are crucial for initiating the anagen (growth) phase of the hair cycle.

**Redensyl®:** A synergistic blend of patented molecules, Redensyl® targets the hair follicle stem cells (ORSc) and the fibroblasts from the dermal papilla (HFDPc). Its active components, Dihydroquercetin-glucoside (DHQG) and Epigallocatechin gallate-glucoside (EGCG2), stimulate the anagen phase and reduce inflammation.

**Procapil™:** This complex combines a vitaminated matrikine (Biotinyl-GHK) with apigenin and oleanolic acid. Procapil™ targets the main causes of alopecia: poor scalp micro-circulation, follicle aging, and follicle atrophy caused by dihydrotestosterone (DHT). Oleanolic acid inhibits 5 $\alpha$ -reductase, the enzyme that converts testosterone to DHT, while apigenin improves scalp

microcirculation. The Biotinyl-GHK peptide helps to anchor the hair follicle more firmly in the scalp.

## Scalp Barrier Enhancement

**Ceramides:** These lipid molecules are essential components of the stratum corneum, the outermost layer of the epidermis. In scalp care, ceramides help to reinforce the skin's natural barrier, preventing transepidermal water loss (TEWL) and protecting against external irritants. A healthy scalp barrier is crucial for optimal hair follicle function.

**Oat Oil (Avena Sativa Kernel Oil):** Rich in lipids and antioxidants, Oat Oil is known for its soothing and moisturizing properties. It helps to calm irritated scalps and strengthen the skin's protective barrier.

## Quantitative Data Summary

The following tables summarize the quantitative data available from clinical studies on the efficacy of key **CUTRIN** active ingredients.

Ingredient	Parameter	Result	Study Details
Piroctone Olamine	Dandruff Reduction	81.7% reduction in scalp dandruff after 6 weeks of treatment with a 0.5% Piroctone Olamine shampoo.[1][2]	Clinical study comparing the efficacy of Piroctone Olamine to Zinc Pyrithione.[1]
Anagain™	Anagen/Telogen Ratio Improvement	Increase in the anagen to telogen coefficient from 4 to 7.2 (a 78% increase in hair growth) in just 3 months.[1][3]	Clinical study on volunteers with mild to moderate hair loss using a 4% Anagain™ formulation.[4]
Hair Loss Reduction (Self-Evaluation)	95% of volunteers noticed a slight to strong deceleration of their hair loss.[5][4]	Self-evaluation questionnaire from a 3-month clinical study.[5][4]	
Gene Expression (Noggin)	85% average increase in Noggin expression after a 14-day treatment with 2% Anagain™.[4]	Gene expression analysis on plucked hair bulbs.[4]	
Gene Expression (FGF-7)	56% average increase in FGF-7 expression after a 14-day treatment with 2% Anagain™.[4]	Gene expression analysis on plucked hair bulbs.[4]	
Redensyl®	Increase in Hair Density	An average increase of +10,200 new hairs after 3 months.[6][7]	Clinical assessment of volunteers with alopecia using a formulation with Redensyl®.[8]

Increase in Anagen Hair	+9% increase in the percentage of hair in the anagen phase.		
Decrease in Telogen Hair	-17% decrease in the percentage of hair in the telogen phase.		
Procapil™	Improvement in Anagen/Telogen Ratio	Significant increase in the anagen/telogen ratio after 4 months of treatment.	Placebo-controlled clinical trial.
Hair Growth (in vitro)	At 2.5% concentration, Procapil™ showed a 121% greater hair growth than the control in cultured hair follicles.	In vitro study on cultured human hair follicles.	
Ceramides	Scalp Barrier Repair (TEWL Reduction)	A 0.5% ceramide-2 analog formula showed 82% recovery of the skin barrier function compared to untreated and undamaged skin.[9]	Study on SDS-induced skin barrier disruption, measuring Transepidermal Water Loss (TEWL).[9]

## Experimental Protocols

### Evaluation of Anti-Dandruff Efficacy (Piroctone Olamine)

- Methodology: A double-blind, randomized, bilateral (half-head) study design is commonly employed.
- Subjects: Volunteers with moderate to severe dandruff.

- Procedure: Subjects use a shampoo containing the active ingredient on one half of the scalp and a placebo or comparator shampoo on the other half, typically twice weekly for 4-6 weeks.
- Assessment: The degree of dandruff is evaluated by a trained clinician before each treatment using a standardized scoring scale. Parameters assessed include the severity and area of scaling.

## Assessment of Hair Growth (Anagain™, Redensyl®, Procapil™)

- Methodology: Phototrichogram analysis is a standard non-invasive technique.
- Subjects: Volunteers with diagnosed hair loss (e.g., androgenetic alopecia).
- Procedure: A small area of the scalp is clipped, and baseline images are taken. Subjects apply the test product daily for a specified period (e.g., 3 months). New images of the same area are taken at defined intervals.
- Data Analysis: Software is used to analyze the images and quantify the number of hairs in the anagen (growing) and telogen (resting) phases, as well as hair density and thickness.
- In Vitro Hair Follicle Growth Assay: Human hair follicles are isolated and cultured in a nutrient medium. The test ingredient is added to the medium, and the elongation of the hair follicle is measured over several days using microscopy and image analysis.

## Gene Expression Analysis (Anagain™)

- Methodology: Real-time quantitative polymerase chain reaction (RT-qPCR).
- Sample Collection: Hair follicles are plucked from the scalp of volunteers before and after a treatment period.
- Procedure:
  - RNA is extracted from the hair bulbs.
  - The RNA is reverse-transcribed into complementary DNA (cDNA).

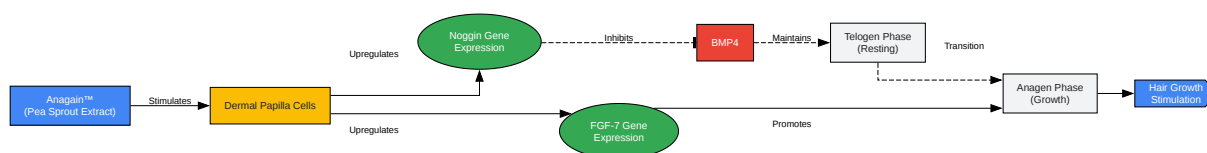
- RT-qPCR is performed using specific primers for the target genes (e.g., Noggin, FGF-7) and housekeeping genes for normalization.
- Data Analysis: The relative expression levels of the target genes are calculated and compared between the pre- and post-treatment samples.

## Scalp Barrier Function Assessment (Ceramides)

- Methodology: Measurement of Transepidermal Water Loss (TEWL).
- Instrumentation: A TEWL meter with a probe is used.
- Procedure: The probe is placed on the scalp surface, and the rate of water vapor evaporation from the skin is measured. A lower TEWL value indicates a more intact and healthy skin barrier.
- Study Design: Measurements are taken at baseline and after a period of treatment with a ceramide-containing formulation. Often, the barrier is intentionally disrupted (e.g., with sodium dodecyl sulfate) to assess the reparative capabilities of the product.

## Signaling Pathways and Experimental Workflows

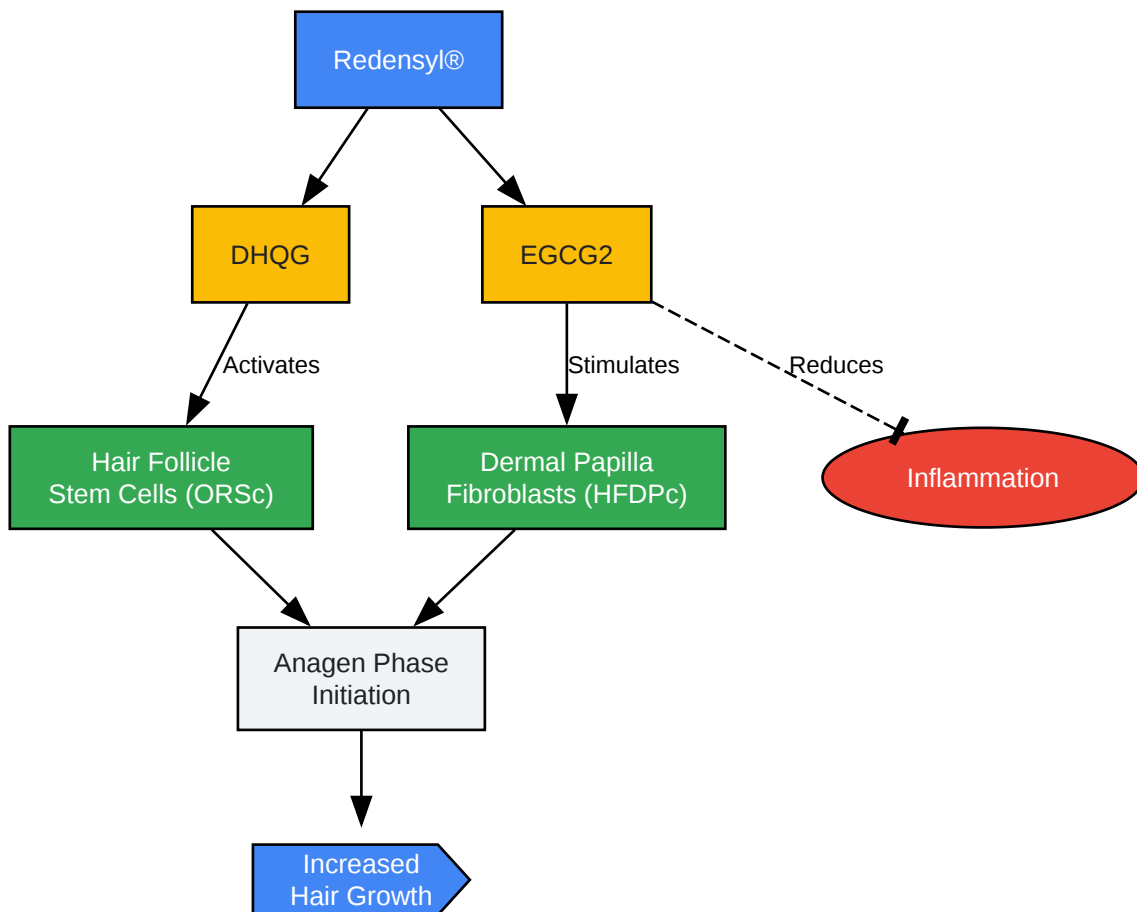
### Anagain™ Molecular Action on Hair Growth



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Anagain™ signaling pathway in dermal papilla cells.

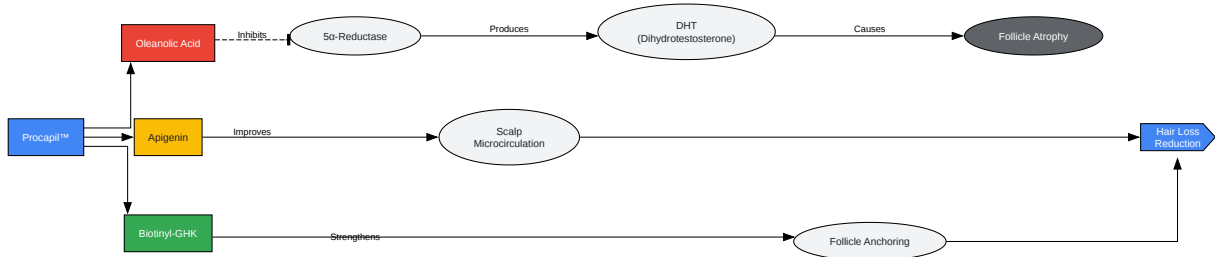
## Redensyl® Mechanism of Action



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Mechanism of action of Redensyl® on hair follicle cells.

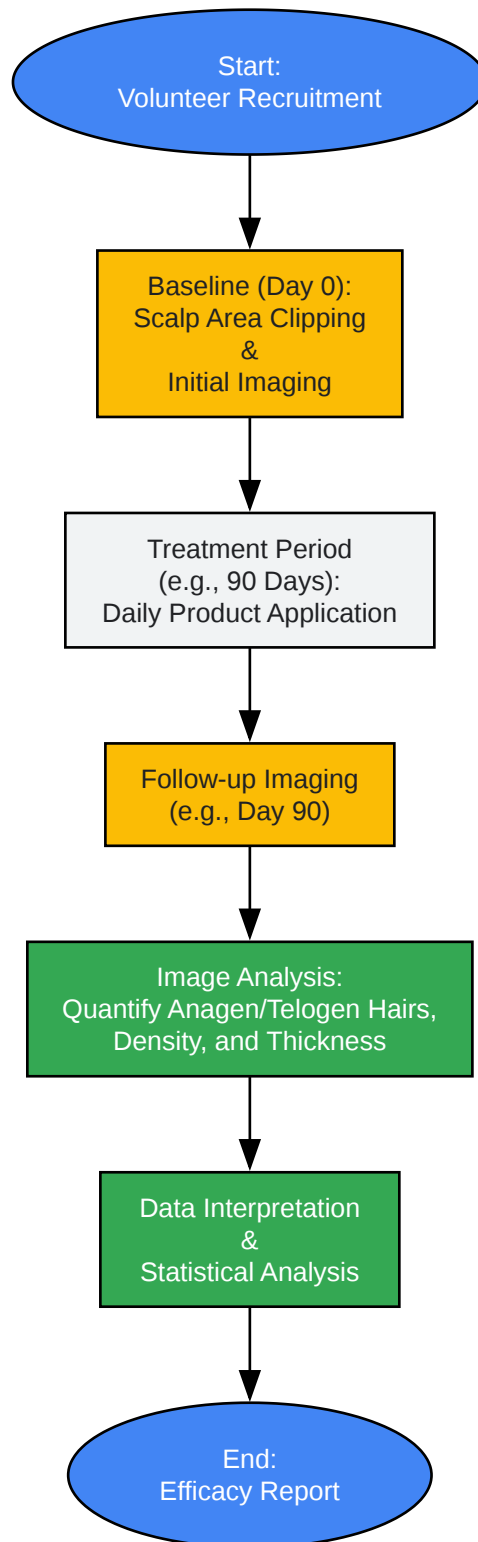
## Procapil™ Triple Action on Hair Loss



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The three-pronged approach of Procapil™ to combat hair loss.

## Experimental Workflow for Phototrichogram Analysis



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Workflow for assessing hair growth via phototrichogram.

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## References

- [1. AnaGain - Mibelle Biochemistry - Sodium Benzoate - Natural Origin \[knowde.com\]](#)
- [2. klinikally.com \[klinikally.com\]](#)
- [3. AnaGain™ | Mibelle Biochemistry \[mibellebiochemistry.com\]](#)
- [4. admin.vijayanmastersayurveda.com \[admin.vijayanmastersayurveda.com\]](#)
- [5. morganspomade.co.uk \[morganspomade.co.uk\]](#)
- [6. Redensyl, Capixyl, & Procapil \(RCP\) For Natural Hair Regrowth? \[perfecthairhealth.com\]](#)
- [7. Redensyl™ | Givaudan \[givaudan.com\]](#)
- [8. gyarmed.hu \[gyarmed.hu\]](#)
- [9. cosmeticsandtoiletries.com \[cosmeticsandtoiletries.com\]](#)
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